

Efficacy comparison between Flamprop-methyl and newer herbicide chemistries

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Compound of Interest

Compound Name: *Flamprop-methyl*

Cat. No.: *B1672754*

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Efficacy Showdown: Flamprop-Methyl vs. The New Guard of Herbicides

A Comparative Analysis for Researchers in Weed Science and Crop Protection

The relentless battle against weeds in cereal crops has driven the evolution of herbicide technology. **Flamprop-methyl**, a post-emergence herbicide historically used for the control of wild oats (*Avena fatua*), represents an older chemistry. This guide provides a detailed comparison of the efficacy and mechanisms of action of **Flamprop-methyl** against a new generation of herbicide chemistries, offering valuable insights for researchers, scientists, and professionals in drug and herbicide development.

At a Glance: Herbicide Characteristics

Feature	Flamprop-methyl	Newer Herbicide Chemistries
Primary Target Weed	Wild Oats (<i>Avena fatua</i>)	Wild Oats, various other grass and broadleaf weeds
Mode of Action	Microtubule assembly inhibitor	ACCase inhibitors, ALS inhibitors, Synthetic auxins
Herbicide Group (HRAC/WSSA)	Group 31 (Aus) / Group 0 (Global)	Group 1 (ACCase), Group 2 (ALS), Group 4 (Synthetic auxins)
General Efficacy	Effective on susceptible wild oat populations	High efficacy, including on herbicide-resistant biotypes
Resistance Profile	Resistance has been documented in some wild oat populations. [1]	Widespread resistance to Group 1 and Group 2 herbicides is a significant issue. [2]

Quantitative Efficacy Comparison

Direct comparative field trials between **Flamprop-methyl** and the latest herbicide chemistries are limited due to the former's decreasing use. The following tables summarize available efficacy data for wild oat control. It is important to note that these results are from separate trials and environmental conditions may have varied.

Table 1: Efficacy of **Flamprop-methyl** against Wild Oats

Active Ingredient	Application Timing	Wild Oat Control (%)	Reference
Flamprop-methyl	Late post-emergence	Up to 96% reduction in seed production	[3]
Flamprop-m-methyl	Late post-emergence	Average 97% reduction in seed production	[3]
Flamprop-m-methyl	Recommended Rate	>80% survival in resistant populations	[1]

Table 2: Efficacy of Newer Herbicides against Wild Oats

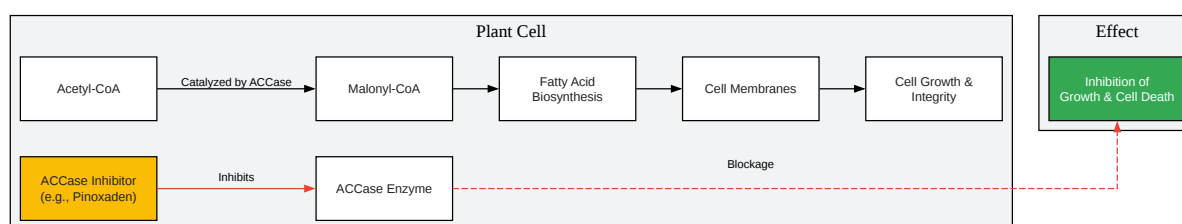
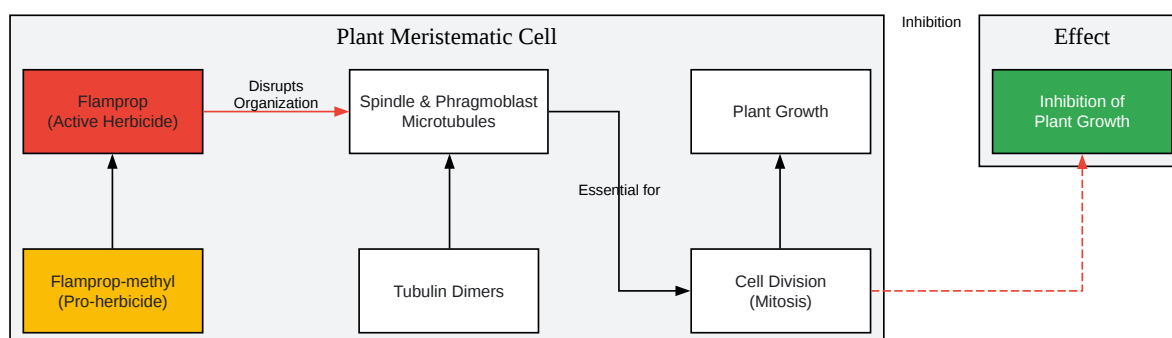
Trade Name (Active Ingredients)	Herbicide Group	Wild Oat Control (%)	Reference
Assert (Imazamethabenz)	2 (ALS inhibitor)	85 (at 1 pt/A)	[4]
Assert (AC-222,293)	2 (ALS inhibitor)	Average 94%	[5]
Luxxur (Thiencarbazone-methyl, Fluroxypyr, Bromoxynil)	2 (ALS inhibitor) + 4 (Synthetic auxin) + 6 (Photosystem II inhibitor)	≥90%	[6]
Rezuvant (Pinoxaden, Fluroxypyr, Arylex active)	1 (ACCase inhibitor) + 4 (Synthetic auxin)	Effective control of wild oats, including Group 2-resistant biotypes. [7][8][9]	[7][8][9]
Pyroxsulam	2 (ALS inhibitor)	87% (at 3-leaf stage)	[10]
Clodinafop	1 (ACCase inhibitor)	95% (at 3-leaf stage)	[10]

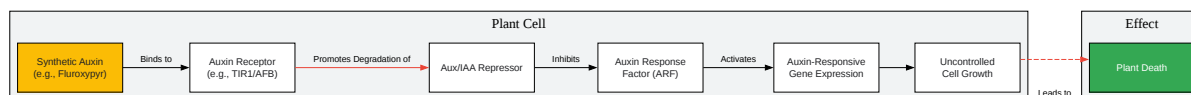
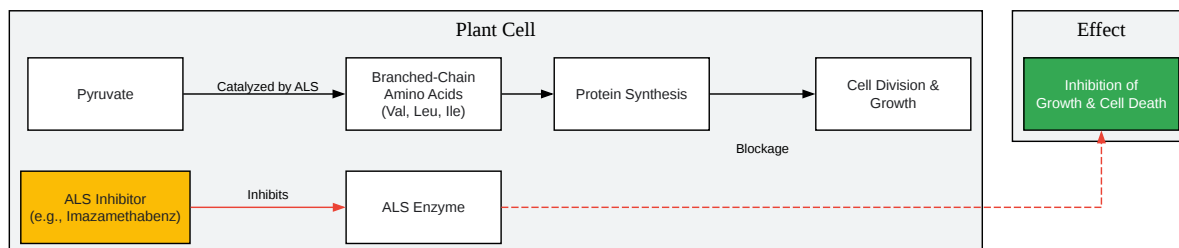
Mechanisms of Action: A Deeper Dive

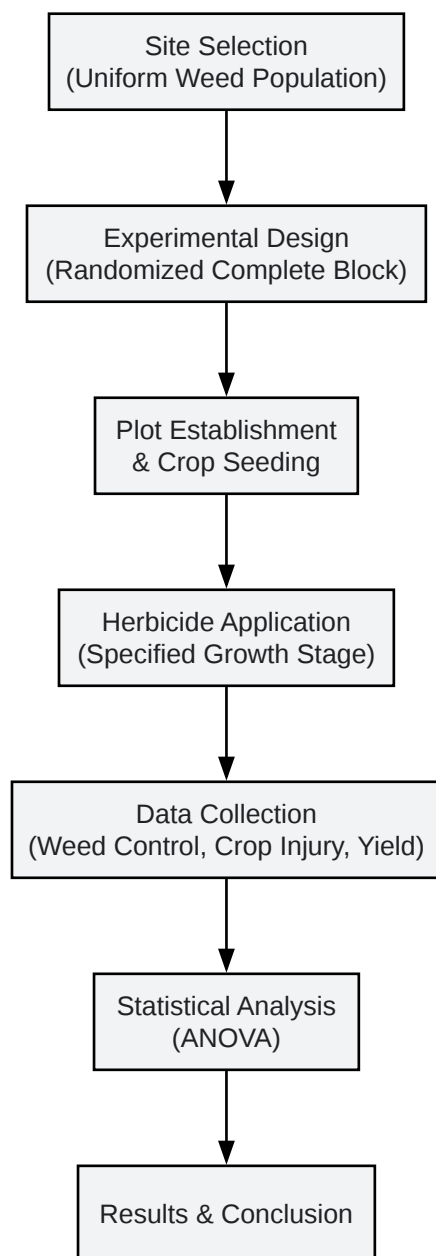
The fundamental difference between **Flamprop-methyl** and many newer herbicides lies in their molecular targets within the plant.

Flamprop-methyl: A Mitotic Disrupter

Flamprop-methyl's herbicidal activity stems from its ability to disrupt microtubule organization in plant cells.[11] Following absorption, it is hydrolyzed to its active form, flamprop, which interferes with cell elongation and division.[12] Specifically, it disturbs the formation of the spindle and phragmoblast microtubules, which are crucial for mitosis and cytokinesis, respectively.[11] This leads to a cessation of cell division in the meristematic tissues, ultimately inhibiting plant growth.[11][12]







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